

An In-depth Technical Guide to Pentadecylcyclohexane: Identification and Spectral Analysis

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Compound of Interest

Compound Name: *Pentadecylcyclohexane*

CAS No.: 6006-95-7

Cat. No.: B1584702

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **pentadecylcyclohexane**, focusing on its definitive identification through its CAS number and a detailed analysis of its spectral data. As a long-chain alkyl-substituted cycloalkane, understanding its structural characteristics is crucial for its application in various fields, including materials science and as a reference standard in analytical chemistry. This document synthesizes information from authoritative databases to offer field-proven insights into its molecular structure and spectroscopic properties.

Core Identification: CAS Number and Molecular Formula

Definitive identification of a chemical substance is paramount for regulatory compliance, safety, and scientific accuracy. **Pentadecylcyclohexane** is uniquely identified by the following:

- CAS Registry Number: 6006-95-7[1][2][3][4][5][6][7]

- Molecular Formula: $C_{21}H_{42}$ [1][2][3][4][8]
- Molecular Weight: 294.56 g/mol [1][3][4][8]
- Synonyms: n-**Pentadecylcyclohexane**, 1-Cyclohexylpentadecane [1][2][3][6][7][8]

The structure consists of a fifteen-carbon alkyl chain (pentadecyl group) attached to a cyclohexane ring. This combination of a bulky, flexible aliphatic chain and a cyclic moiety dictates its physical and chemical properties, such as its high hydrophobicity and low volatility. [2]

Molecular Structure of **Pentadecylcyclohexane**

Caption: 2D representation of the **pentadecylcyclohexane** molecule.

Spectroscopic Analysis for Structural Elucidation

Spectroscopic techniques are indispensable for confirming the structure of organic molecules. The following sections detail the expected and reported spectral data for **pentadecylcyclohexane**.

Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) provides information about the molecular weight and fragmentation pattern of a molecule. The NIST WebBook provides the mass spectrum for n-**pentadecylcyclohexane**. [6][9][10]

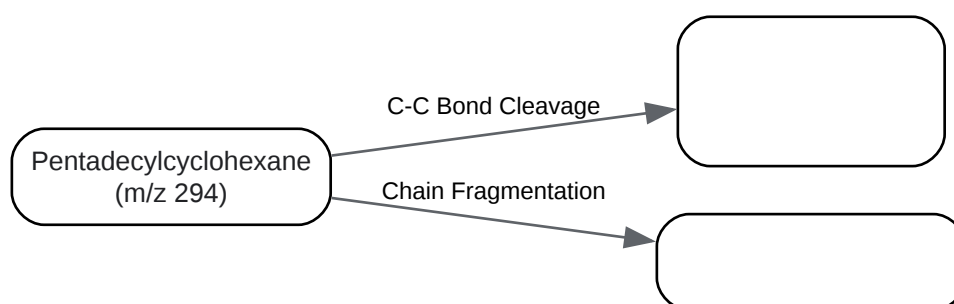
Data Summary:

Property	Value	Source
Molecular Ion (M^+)	m/z 294	NIST [6]
Base Peak	m/z 83	NIST [6]
Key Fragmentation Ions	m/z 41, 55, 69, 83, 97, 111, 125, etc.	NIST [6]

Interpretation:

The molecular ion peak at m/z 294 confirms the molecular weight of **pentadecylcyclohexane** ($C_{21}H_{42}$). The fragmentation pattern is characteristic of alkylcyclohexanes. The base peak at m/z 83 corresponds to the stable cyclohexyl cation ($[C_6H_{11}]^+$), formed by cleavage of the bond between the cyclohexane ring and the pentadecyl chain. The series of peaks separated by 14 mass units (CH_2) in the lower mass region (m/z 41, 55, 69, etc.) are characteristic of the fragmentation of the long alkyl chain.

Fragmentation Workflow



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Caption: Key fragmentation pathways of **pentadecylcyclohexane** in EI-MS.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR spectroscopy provides information about the different carbon environments in a molecule. Based on the structure of **pentadecylcyclohexane**, a distinct set of signals is expected, corresponding to the carbons of the cyclohexane ring and the pentadecyl chain. PubChem indicates the availability of ^{13}C NMR data for this compound.[8]

Predicted Chemical Shifts:

Carbon Atom(s)	Predicted Chemical Shift (ppm)	Rationale
CH ₃ (Terminal methyl of pentadecyl)	~14	Standard chemical shift for a terminal methyl group in a long alkyl chain.
(CH ₂) ₁₃ (Methylene groups in the pentadecyl chain)	~22-32	Overlapping signals for the bulk of the methylene groups in the alkyl chain.
CH ₂ (Adjacent to cyclohexane)	~33-38	Deshielded due to the proximity of the cyclohexane ring.
CH (Cyclohexane, substituted)	~35-40	The carbon atom of the cyclohexane ring bonded to the pentadecyl group.
CH ₂ (Cyclohexane, non-substituted)	~26-28	Chemical shifts for the remaining five methylene groups in the cyclohexane ring.

Note: These are predicted values based on standard chemical shift ranges for similar structures. Actual experimental values may vary slightly.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy provides information about the different proton environments in a molecule. For **pentadecylcyclohexane**, the spectrum is expected to be dominated by signals from the numerous CH₂ groups. PubChem indicates the availability of ¹H NMR data.[8]

Predicted Chemical Shifts and Multiplicities:

Proton(s)	Predicted Chemical Shift (ppm)	Multiplicity	Rationale
CH ₃ (Terminal methyl of pentadecyl)	~0.8-0.9	Triplet (t)	Coupled to the adjacent CH ₂ group.
(CH ₂) ₁₃ (Methylene groups in the pentadecyl chain)	~1.2-1.4	Broad multiplet	Overlapping signals from the numerous methylene protons in the long alkyl chain.
CH ₂ (Adjacent to cyclohexane)	~1.1-1.3	Multiplet	Protons on the carbon adjacent to the ring.
CH (Cyclohexane, substituted)	~1.6-1.8	Multiplet	Proton on the substituted carbon of the cyclohexane ring.
CH ₂ (Cyclohexane, non-substituted)	~0.8-1.8	Multiplet	Complex, overlapping signals from the axial and equatorial protons of the cyclohexane ring. [11]

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule. As an alkane, the IR spectrum of **pentadecylcyclohexane** is expected to be relatively simple, showing characteristic C-H and C-C bond vibrations. The NIST WebBook provides a gas-phase IR spectrum for this compound.[\[1\]](#)

Characteristic Absorption Bands:

Wavenumber (cm ⁻¹)	Vibration Type	Intensity
2850-2960	C-H stretch (sp ³ C-H)	Strong
1450-1470	CH ₂ bend (scissoring)	Medium
1370-1380	CH ₃ bend (symmetric)	Weak
~720	CH ₂ rock (long chain)	Weak

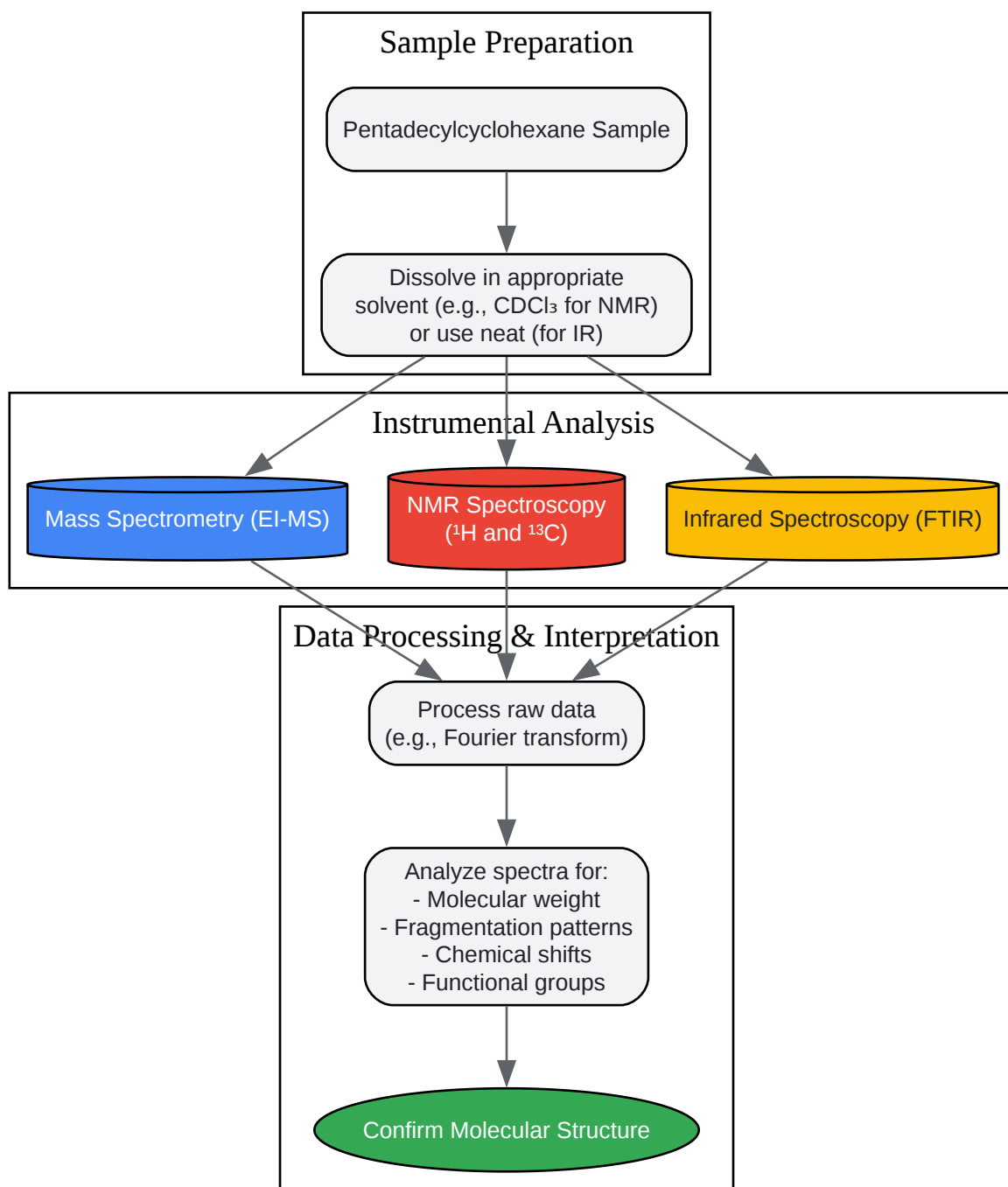
Interpretation:

The strong absorptions in the 2850-2960 cm⁻¹ region are indicative of the stretching vibrations of the numerous sp³-hybridized C-H bonds in the molecule. The bending vibrations for the CH₂ and CH₃ groups appear in the 1450-1470 cm⁻¹ and 1370-1380 cm⁻¹ regions, respectively. The absence of significant peaks in other regions (e.g., >3000 cm⁻¹ for C=C-H or C≡C-H, 1600-1800 cm⁻¹ for C=O) confirms the saturated alkane nature of **pentadecylcyclohexane**.

Experimental Protocols

While specific experimental protocols for the acquisition of the referenced spectra are not detailed in the source materials, standard analytical procedures for each technique would be employed.

General Workflow for Spectroscopic Analysis



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Caption: A generalized workflow for the spectroscopic analysis of **pentadecylcyclohexane**.

Synthesis Outline

While detailed synthesis protocols are beyond the scope of this guide, **pentadecylcyclohexane** can be synthesized through the hydrogenation of the corresponding aromatic precursor, pentadecylbenzene. This is a common method for the preparation of alkylcyclohexanes.[12]

Reaction Scheme:

Pentadecylbenzene + H₂ (in the presence of a catalyst like Rhodium or Palladium) →
Pentadecylcyclohexane

This process involves the reduction of the aromatic ring to a cyclohexane ring under catalytic conditions.

Conclusion

The definitive identification of **pentadecylcyclohexane** is established by its CAS number, 6006-95-7. Its molecular structure is unequivocally confirmed through a combination of mass spectrometry, NMR spectroscopy (¹H and ¹³C), and infrared spectroscopy. The spectral data are consistent with a C₂₁H₄₂ saturated hydrocarbon composed of a pentadecyl chain attached to a cyclohexane ring. This guide provides a foundational understanding of the key analytical data for **pentadecylcyclohexane**, serving as a valuable resource for researchers and professionals in the chemical and pharmaceutical sciences.

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